

Proper Disposal of Disodium Pyridine-2,6-dicarboxylate: A Step-by-Step Guide

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Compound of Interest

Compound Name: *Disodium pyridine-2,6-dicarboxylate*

Cat. No.: *B103295*

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The proper disposal of **disodium pyridine-2,6-dicarboxylate**, and its parent compound pyridine-2,6-dicarboxylic acid, is crucial for laboratory safety and environmental protection. This substance is classified as a hazardous material, causing skin, eye, and respiratory irritation.[1][2][3] As such, it must be managed as chemical waste in accordance with local, state, and federal regulations.[1]

Immediate Safety and Disposal Protocol

This protocol outlines the necessary steps for the safe handling and disposal of **disodium pyridine-2,6-dicarboxylate** waste. Adherence to these procedures minimizes risks to personnel and the environment.

Step 1: Personal Protective Equipment (PPE) Before handling the chemical waste, ensure you are wearing appropriate PPE. This includes:

- Safety glasses or goggles[4]
- Chemical-resistant gloves[5]
- A lab coat or other protective clothing[1]
- If dust is generated, respiratory protection is required[5]

Step 2: Waste Collection and Segregation

- Designated Container: Collect waste **disodium pyridine-2,6-dicarboxylate** in a clearly labeled, compatible container.[6] The container must be in good condition with a secure, screw-top cap.[7]
- Labeling: The waste container must be labeled with the words "Hazardous Waste" and the full chemical name: "**Disodium Pyridine-2,6-dicarboxylate**".[8]
- Segregation: Do not mix this waste with other substances.[6] It is incompatible with strong acids, bases, and oxidizing agents.[4] Store it separately from these materials.[7]

Step 3: Storage in a Satellite Accumulation Area (SAA)

- Location: Store the sealed waste container in a designated SAA, which should be at or near the point of generation.[8]
- Container Management: Keep the waste container closed at all times, except when adding waste.[6]
- Inspection: Weekly inspections of the SAA are necessary to check for any leaks or container degradation.[7]

Step 4: Arranging for Disposal

- Contact EHS: Never dispose of this chemical down the drain or in regular trash.[4][9] Contact your institution's Environmental Health and Safety (EHS) department or a licensed chemical waste disposal company to arrange for pickup.[8][10]
- Container Limits: Be aware of accumulation limits. Partially filled containers can typically be stored for up to one year, but once a container is full, it must be removed from the SAA within three days.[7]

Step 5: Handling Spills and Empty Containers

- Minor Spills: For small spills, immediately clean the area. Avoid breathing any dust and prevent contact with skin and eyes.[1] Sweep the solid material into a suitable container for disposal.[10]

- Empty Containers: Empty containers may still contain hazardous residue.^[1] Do not cut, drill, or weld them.^[1] Handle uncleaned containers as you would the product itself and consult your EHS for proper disposal procedures, which may include triple rinsing with the rinsate collected as hazardous waste.^{[5][6]}

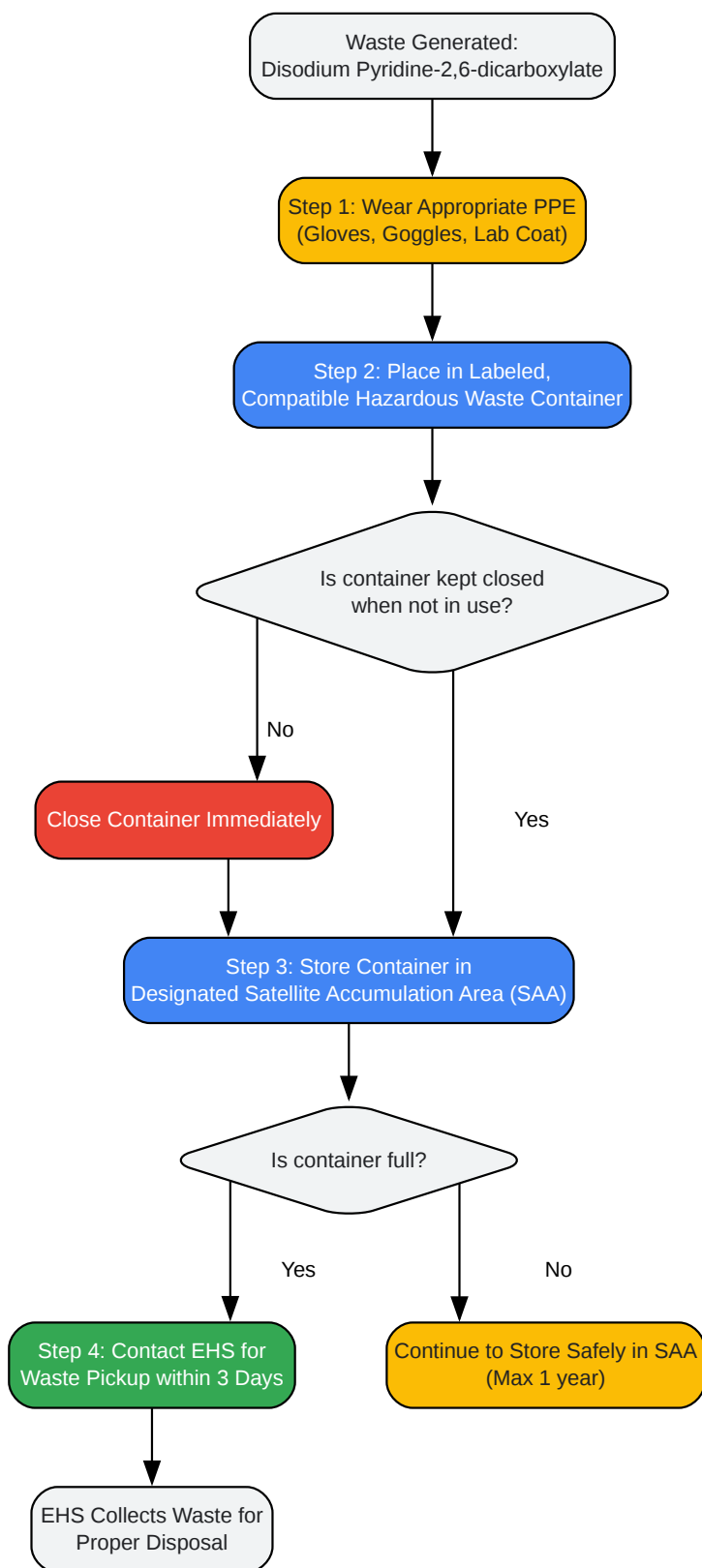
Safety and Environmental Data

The following table summarizes key quantitative data for the parent compound, pyridine-2,6-dicarboxylic acid, which informs the required disposal procedures.

Property	Value	Significance	Citation
Physical State	White crystalline powder	Can form dust clouds that may be combustible if ignited.	[1]
pH	~2.0 (for a 5 g/L aqueous solution at 20°C)	The acidic nature classifies it as a corrosive solid.	[4][5]
Flash Point	188 °C	The temperature at which it can vaporize to form an ignitable mixture in air.	[4]
Autoignition Temperature	620 °C	The temperature at which it will ignite without an external spark.	[4]
Aquatic Toxicity (LC50)	322 mg/L for Fathead Minnow (Pimephales promelas) over 96 hours	Indicates potential harm to aquatic life, reinforcing that it should not be disposed of down the drain.	[4][5]
Biodegradability	89.2% degradation in 14 days (aerobic)	While it shows significant biodegradation, its initial toxicity warrants controlled disposal.	[5]
Log P (octanol/water)	< 0.3	A low value indicates high water solubility and mobility in the environment.	[5][10]

Disposal Workflow Diagram

The following diagram illustrates the decision-making process for the proper disposal of **disodium pyridine-2,6-dicarboxylate** waste in a laboratory setting.



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Caption: Workflow for the safe disposal of **disodium pyridine-2,6-dicarboxylate** waste.

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